

barium chlorate storage safety guidelines

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Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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Barium Chlorate: Hazard Identification

Barium chlorate is a strong oxidizer and is toxic. The table below summarizes its key hazard classifications.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	NFPA 704 (Fire Diamond)
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| **Oxidizer** || **Danger** | **H271:** May cause fire or explosion; strong oxidizer. **H302:** Harmful if swallowed. **H332:** Harmful if inhaled. [1] | **Health: 2** **Flammability: 0** **Reactivity: 0** **Special: -** [1] || **Acute Toxicity** || | **Aquatic Toxicity** || | **H411:** Toxic to aquatic life with long-lasting effects. [1] ||

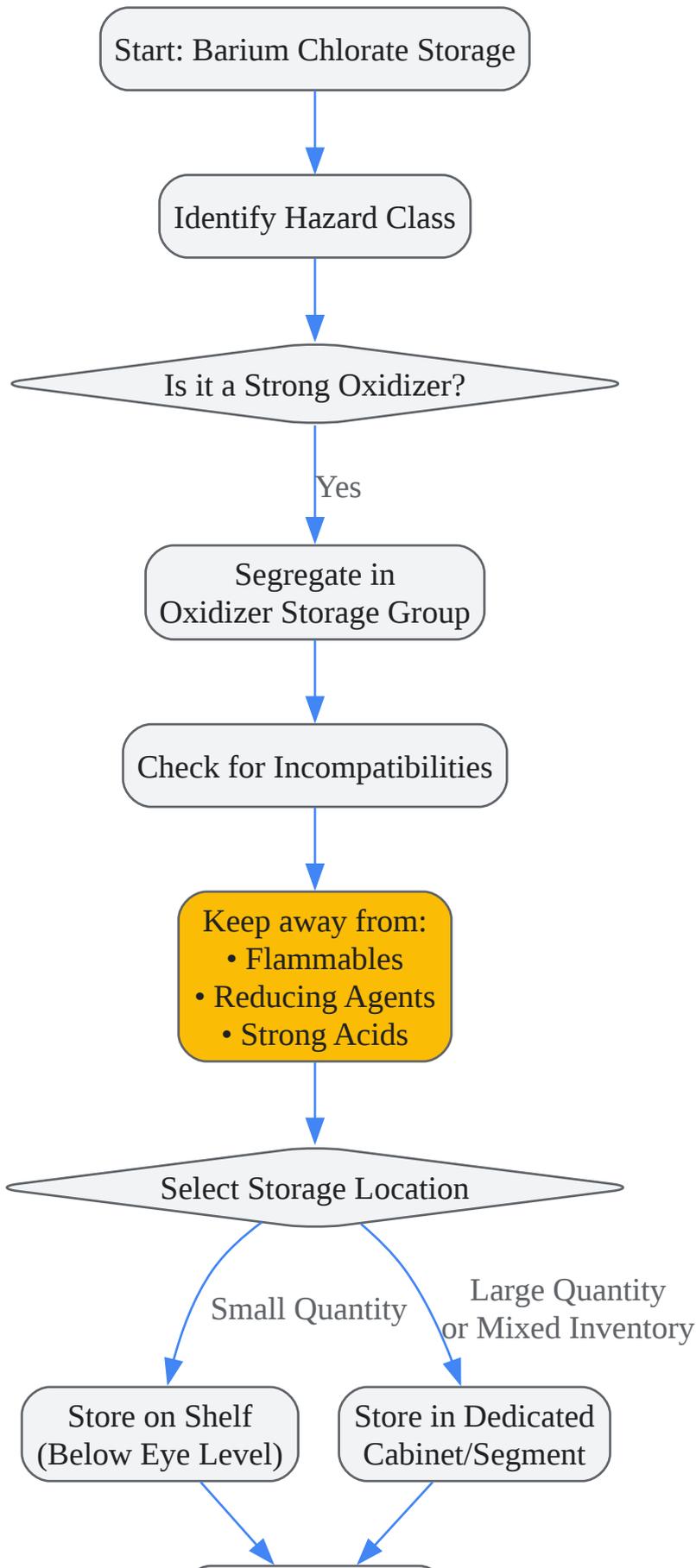
Storage Guidelines & Incompatibilities

Proper storage segregation is the most critical step in preventing dangerous incidents. **Never store chemicals alphabetically**, as this can place incompatible materials together. [2]

- **Segregation Principle:** Store **barium chlorate** with other oxidizers, separate from all other hazard classes. [2]
- **Specific Incompatibilities:** Keep **barium chlorate** away from:
 - **Flammables and Combustibles** (e.g., solvents, shellac): Risk of fire or explosion. [1]
 - **Reducing Agents:** Can lead to violent reactions.
 - **Strong Acids:** May generate toxic or reactive gases.

- **Water-Reactive Chemicals** (e.g., alkali metals, anhydrous metal chlorides): Store in a dry environment, away from sinks. [2]

The following diagram illustrates the logical decision process for safely storing **barium chlorate**.



Final Check:
Dry, Cool, Secure

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Safe Handling & Operational Procedures

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety goggles, and a lab coat.
- **Hygiene:** Wash hands thoroughly with soap and water after handling. [1] [3]
- **Work Area:** Handle in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust. [1]
- **Microscale Techniques:** To minimize waste and exposure, consider using microscale methods for experiments involving precipitation. Use a plastic folder or laminated sheet with printed worksheets to contain tiny, controlled amounts of materials. [3]

Emergency & First Aid Procedures

Situation	Immediate Action	Notes
Inhalation	Move to fresh air. Seek medical attention.	May cause respiratory irritation and systemic toxicity. [1]
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.	Soluble barium compounds are highly toxic. [1]
Skin Contact	Wash thoroughly with soap and water.	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present. Seek medical attention if irritation persists.	
Spill	Wear PPE. Carefully collect material and place in a suitable container for disposal as hazardous waste. Avoid creating dust.	

Waste Disposal & Environmental Considerations

- **Barium chlorate** is very harmful to aquatic organisms. [1]
- Collect all waste, including contaminated paper towels from clean-up, for disposal as **hazardous waste**. [1] [3]
- **Never pour it down the drain**. Always comply with your institution's hazardous waste protocols and local/federal regulations. [1]

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References

1. Barium chlorate [en.wikipedia.org]
2. Chemical Storage - Environmental Health and Safety [umaryland.edu]
3. Pleasing precipitation performances – the microscale way [scienceinschool.org]

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